Technical Support Center: High-Temperature Alloy Thermodynamics

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Compound of Interest

Compound Name:	*boron;chromium*
CAS No.:	*12006-79-0*
Cat. No.:	*B1582532*

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Topic: Boron Segregation Control in Chromium-Based Superalloys

Current Status: Operational Operator: Senior Application Scientist (Metallurgy & Microstructure Division) Ticket ID: CR-B-SEG-001

Executive Summary & Core Directive

Welcome to the High-Temp Alloy Support Center. You are likely facing ductility loss, incipient melting during welding, or unexpected creep failure in your Chromium-based systems (e.g., Cr-Ni, Cr-Co, or experimental Cr-matrix alloys).

The Core Issue: In Chromium-rich matrices, Boron (B) is added (typically 0.001–0.05 wt%) to enhance grain boundary (GB) cohesion. However, Boron has extremely low solubility in Cr (and Ni/Fe). It segregates aggressively to GBs via Non-Equilibrium Segregation (NES) during cooling, forming continuous brittle films of Chromium Borides (

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) or inducing liquation cracking.

Your Goal: Retain Boron in solid solution or as discrete, beneficial precipitates, rather than continuous grain-boundary films.

Diagnostic Module: Identifying the Segregation Mode

Before altering your process, you must identify how Boron is segregating. Use this guide to diagnose your failure mode.

Q1: "I see continuous phases at the grain boundaries. Is this Carbide or Boride?"

Diagnosis: In high-Cr alloys, Boron competes with Carbon.[1]

- : Typically forms discrete, blocky particles.
- /

  : Often forms continuous or semi-continuous films, which are fatal for ductility.

Troubleshooting Step: Perform EELS (Electron Energy Loss Spectroscopy) or SIMS (Secondary Ion Mass Spectrometry). Standard EDS often fails to detect light Boron signals accurately against a heavy Cr matrix.

- If High B + High Cr at GB: You have Boride-induced embrittlement.
- If High C + High Cr (Low B): You have Carbide sensitization.

Q2: "My alloy cracks immediately upon welding or rapid heating. Why?"

Diagnosis:Incipient Melting (Liquation Cracking). Boron segregation lowers the local melting point of the grain boundary significantly (up to 100–200°C lower than the bulk solidus).

- Mechanism: During the heating cycle of welding, the B-rich GB melts while the grain interior remains solid. Stress from thermal expansion tears these liquid films apart.

Process Optimization: Thermal History Control

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The most effective lever for controlling segregation is the cooling rate from the solutionizing temperature.

Q3: "How do I dissolve existing Boron segregants?"

Protocol: High-Temperature Homogenization You must heat treat in the "Safe Window"—above the solvus of the boride phase but below the incipient melting temperature of the B-enriched GB.

- Determine Solidus: Run a DSC (Differential Scanning Calorimetry) scan. Note the onset of melting (

).
- Set Soak Temp: Target

  .
- Soak Time: 4–24 hours (depending on diffusion distance/grain size).

Q4: "I solutionized, but Boron re-segregated during cooling. What went wrong?"

Root Cause:Vacancy-Solute Drag (NES). Boron atoms bind to vacancies. During cooling, vacancies migrate to sinks (Grain Boundaries), dragging Boron atoms with them.

- Slow Cooling: Allows Boron to diffuse away from the GB back into the matrix (Desegregation).
- Fast Cooling (Quench): Traps Boron in the matrix (Good for preventing film formation, but risks thermal shock).
- Intermediate Cooling: The "Danger Zone." Vacancies drag B to the GB, but there isn't enough time for B to diffuse back away.

Visualization: The Cooling Rate Dilemma

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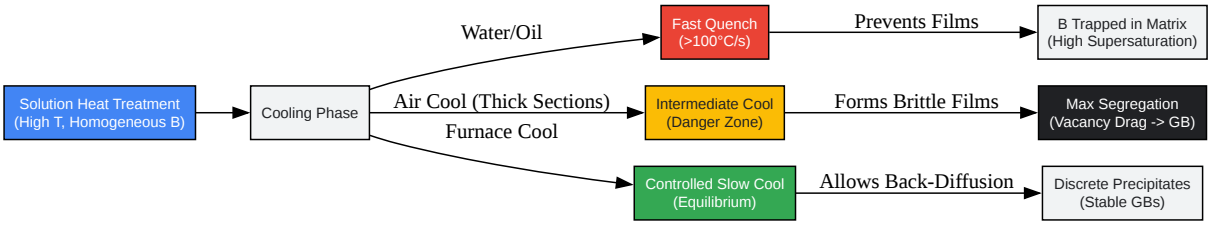

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Caption: Figure 1. Impact of cooling rate on Boron segregation. Intermediate cooling often maximizes segregation due to the vacancy-drag mechanism.

Compositional Adjustments (Alloy Design)

If heat treatment cannot solve the issue, your chemistry might be unbalanced.

Q5: "Can I add other elements to neutralize Boron?"

Answer: Yes. You can use "Getter" elements or competitors.

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Element	Effect on Boron	Mechanism	Recommendation
Carbon (C)	Competitor	Competing for GB sites. B repels C, reducing carbide precipitation.[1]	Balance C/B ratio. High B requires lower C to avoid complex brittle phases.
Nitrogen (N)	Scavenger	Forms BN (Boron Nitride).	Avoid. BN is brittle and removes beneficial B from solution. Keep N < 10 ppm.
Molybdenum (Mo)	Stabilizer	Increases solubility of B in the matrix (slightly) and strengthens GBs.	Add 2–4 wt% Mo to reduce the driving force for B segregation.
Zirconium (Zr)	Getter	Forms stable borides inside grains, preventing GB migration.	Use with caution (0.01–0.05 wt%). Excess Zr forms brittle intermetallics.

Advanced Characterization Protocol: Atom Probe Tomography (APT)[2]

To validate your segregation reduction strategies, you must image the atomic distribution at the grain boundary.

Protocol: Site-Specific GB Analysis

- Tip Extraction (FIB-SEM):
  - Use EBSD (Electron Backscatter Diffraction) to locate a High-Angle Grain Boundary (HAGB).
  - Lift out a lamella containing the GB using a Focused Ion Beam (FIB).

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- Sharpen the tip into a needle (< 100 nm radius) with the GB running down the central axis.

- APT Analysis:
  - Mode: Laser-pulsed (voltage mode often fractures brittle Cr-alloys).
  - Temperature: 50–60 K (minimizes surface migration).
  - Detection Rate: 0.5% to 1.0% atoms per pulse.
- Data Reconstruction:
  - Visualize the 3D distribution of Boron.
  - Pass Criteria: Boron enrichment factor (GB concentration / Matrix concentration) should be < 100x.
  - Fail Criteria: Continuous monolayer of Boron > 5 at%.

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